

An In-depth Technical Guide to 1-Acetylcyclohexene: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Acetylcyclohexene

Cat. No.: B1328911

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Introduction

1-Acetylcyclohexene, a versatile α,β -unsaturated ketone, serves as a valuable building block in organic synthesis. Its unique structural features, including a conjugated enone system within a cyclohexene ring, impart a distinct reactivity profile that is leveraged in the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the chemical properties, structure, and synthetic methodologies related to **1-acetylcyclohexene**, tailored for professionals in research and development.

Chemical Structure and Identifiers

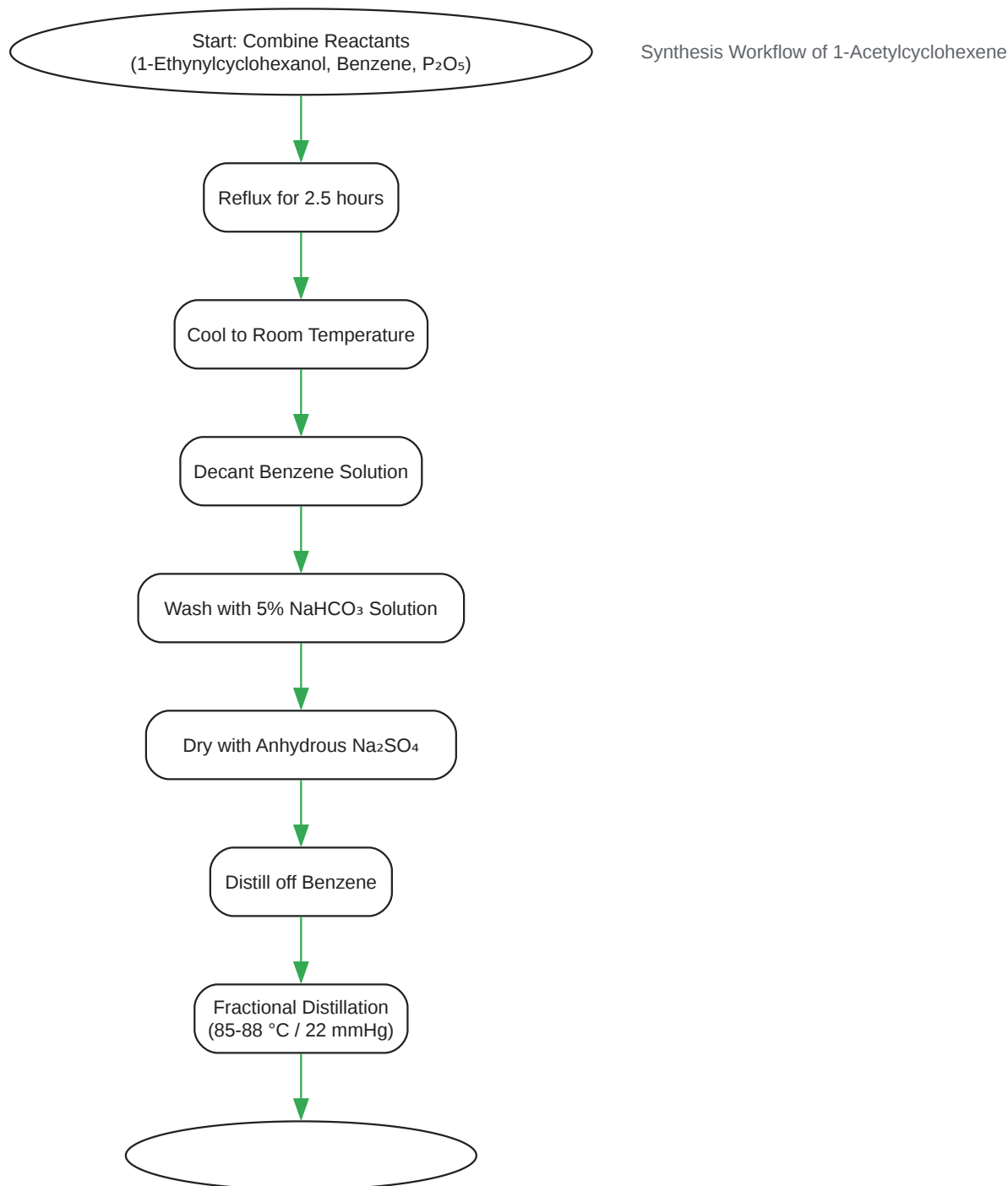
1-Acetylcyclohexene, with the CAS Number 932-66-1, is systematically named 1-(cyclohexen-1-yl)ethanone according to IUPAC nomenclature.^[1] Its structure consists of a cyclohexene ring substituted with an acetyl group at the C1 position.

Key Identifiers:

- IUPAC Name: 1-(cyclohexen-1-yl)ethanone^[1]
- CAS Number: 932-66-1^{[1][2][3][4][5]}

- Molecular Formula: $C_8H_{12}O$ [\[2\]](#)[\[3\]](#)
- SMILES: CC(=O)C1=CCCCC1[\[1\]](#)[\[2\]](#)
- InChI: InChI=1S/C8H12O/c1-7(9)8-5-3-2-4-6-8/h5H,2-4,6H2,1H3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)
- InChIKey: LTYLUDGDHUEBGX-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)[\[6\]](#)

The chemical structure of **1-acetylcyclohexene** is depicted in the following diagram:



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References

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